

# Frentizole Solubility and Reconstitution Data

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## Compound Focus: Frentizole

CAS No.: 26130-02-9

Cat. No.: S528488

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Parameter	Specification
Molecular Weight	299.35 g/mol [1]
Solubility in DMSO	12.5 mg/mL (or 41.76 mM) [1]
Recommended Stock Concentration	10 mM (prepared from solid) [1]
Stock Solution Appearance	Clear solution [1]
Critical Note	Hygroscopic DMSO significantly impacts solubility; use newly opened DMSO [1]

## Step-by-Step Experimental Protocols

### Protocol 1: Preparing a 10 mM Stock Solution in DMSO

This is the standard method for creating a concentrated stock solution for cellular assays [1].

- Calculation:** Weigh **2.99 mg** of **Frentizole** solid.
- Dissolution:** Transfer the compound to a 1 mL volumetric vial. Add anhydrous DMSO to bring the final volume to 1 mL. **Note:** Use newly opened, anhydrous DMSO to minimize water absorption, which can negatively impact solubility [1].

- **Mixing:** Vortex or gently agitate the mixture until the solid is fully dissolved, yielding a clear solution. If needed, briefly use a sonicating water bath to aid dissolution.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.
- **Storage:** Store aliquots at **-20°C** for up to one year or at **-80°C** for up to two years [1].

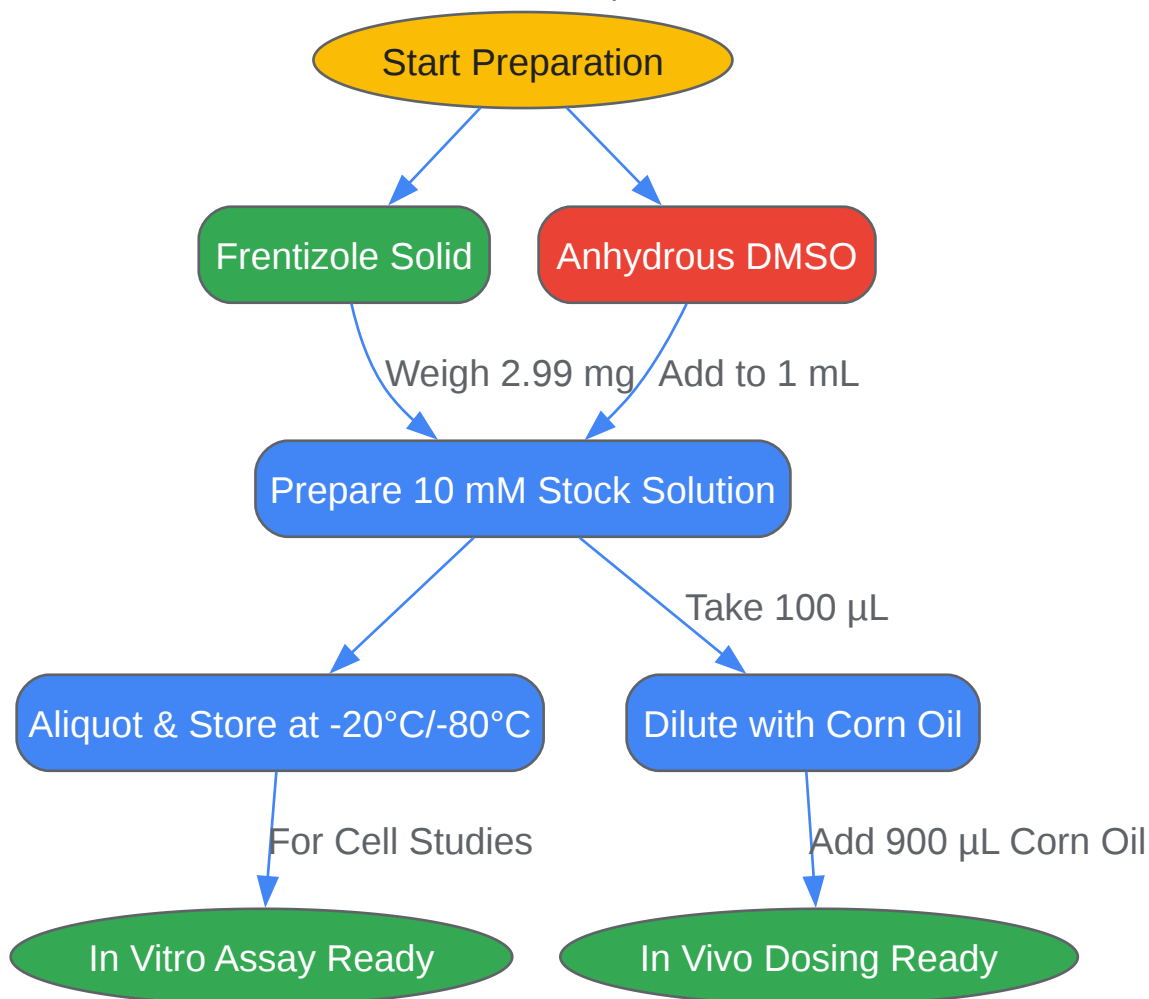
## Protocol 2: Preparing an In Vivo Dosing Solution (1.25 mg/mL)

This protocol creates a solution suitable for animal studies using a DMSO/corn oil mixture [1].

- **Stock Solution:** First, prepare the 12.5 mg/mL DMSO stock solution as described in Protocol 1.
- **Dilution:** In a new vial, add **100 µL** of the 12.5 mg/mL DMSO stock.
- **Mixing with Vehicle:** Add **900 µL** of corn oil to the vial.
- **Homogenization:** Vortex the mixture thoroughly until a clear, homogeneous solution is obtained. This yields a 1.25 mg/mL working solution. **Please note:** This protocol is recommended for short-term in vivo studies. If the continuous dosing period exceeds half a month, this method should be chosen with caution [1].

The workflow for preparing these solutions is outlined in the following diagram.

## Frentizole Solution Preparation Workflow



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## Troubleshooting Common Solubility Issues

- **Problem: Precipitation upon dilution.** Solid forms after diluting the DMSO stock into an aqueous buffer.
  - **Solution:** Ensure that the final concentration of DMSO in your assay medium does not exceed 0.1-1%. Consider using a vehicle control with the same DMSO concentration. For higher aqueous solubility, you may need to use a different co-solvent system, like the one described in Protocol 1 for in vitro use (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline) [1].
- **Problem: Solution appears cloudy.** The stock or working solution is not clear.

- **Solution:** Confirm you are using **newly opened, anhydrous DMSO**. Hygroscopic DMSO that has absorbed water from the air can drastically reduce solubility. If cloudiness persists, gently warm the vial to 37°C and sonicate briefly. Do not heat excessively.
- **Problem: Loss of activity after storage.**
  - **Solution:** Adhere strictly to the storage guidelines. Aliquot the stock solution to prevent repeated freeze-thaw cycles, which can degrade the compound and promote precipitation. Store at the recommended temperatures of -20°C or -80°C [1].

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## References

1. Frentizole | A $\beta$ -ABAD Inhibitor [medchemexpress.com]

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